

Application Notes & Protocols for 2-(4-Bromophenyl)cyclopropan-1-amine hydrochloride

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)cyclopropanamine
CAS No.: 90561-75-4
Cat. No.: B1288638

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Abstract

This document provides a comprehensive guide for the safe handling, storage, and application of 2-(4-Bromophenyl)cyclopropan-1-amine hydrochloride (CAS No: 1306604-68-1). This compound is a valuable research intermediate, particularly recognized for its utility in the synthesis of bioactive molecules. The cyclopropylamine moiety is a privileged scaffold in medicinal chemistry, known for imparting unique conformational constraints and metabolic properties to parent molecules.^{[1][2]} This guide is intended for researchers, scientists, and drug development professionals, offering detailed protocols for solution preparation, quality control, and contextual application insights, with an emphasis on its role as a precursor for developing novel therapeutics such as Lysine-specific histone demethylase 1 (LSD1) inhibitors.^[3]

Compound Profile and Physicochemical Properties

2-(4-Bromophenyl)cyclopropan-1-amine hydrochloride is a synthetic organic compound featuring a cyclopropane ring substituted with a 4-bromophenyl group and an amine, presented

as a hydrochloride salt.[4] This structure combines the rigidity of the cyclopropane ring with the synthetic versatility of the bromophenyl group and the nucleophilicity of the amine.

Rationale for Use: The strained cyclopropane ring enhances chemical reactivity and provides a rigid scaffold, which is advantageous in drug design for optimizing binding interactions with biological targets.[5] Furthermore, cyclopropyl groups can influence a compound's metabolic profile, in some cases reducing susceptibility to oxidative metabolism by cytochrome P450 (CYP) enzymes.[2]

Table 1: Physicochemical Data

Property	Value	Source(s)
CAS Number	1306604-68-1	[4] [6]
Molecular Formula	C ₉ H ₁₁ BrClN	[6] [7]
Molecular Weight	248.55 g/mol	[7]
IUPAC Name	2-(4-bromophenyl)cyclopropan-1-amine;hydrochloride	[6]
Appearance	Solid (Form may vary by supplier)	[8]
Purity	Typically >90-98% (Varies by supplier)	[8] [9]
Solubility	Data not widely published. A related compound, (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine HCl, is soluble in DMSO, Ethanol, and PBS (pH 7.2) at ≥10 mg/mL. [10] Initial solubility screening is recommended.	N/A
Melting Point	Not Available	[4]

| Boiling Point | Not Available [\[4\]](#) |

Safety, Handling, and Personal Protective Equipment (PPE)

This compound should be handled with care, following standard laboratory safety procedures. While specific toxicity data is not available, related compounds are known to cause skin, eye, and respiratory irritation.[\[11\]](#)[\[12\]](#)

Hazard Identification

- Skin Contact: May cause irritation.[\[12\]](#)[\[13\]](#)
- Eye Contact: May cause serious eye irritation.[\[12\]](#)[\[13\]](#)
- Inhalation: May cause respiratory tract irritation.[\[11\]](#)[\[12\]](#) Avoid generating and breathing dust.[\[14\]](#)
- Ingestion: May be harmful if swallowed.[\[12\]](#)

Recommended Handling Protocol

All handling should be performed inside a certified chemical fume hood to minimize inhalation exposure.

Step-by-Step Handling:

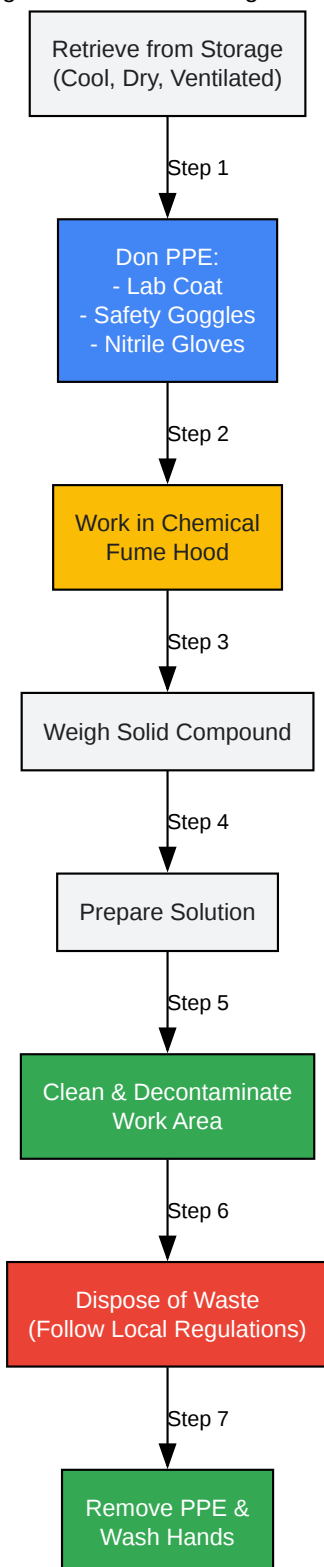
- Preparation: Before handling, ensure an eyewash station and safety shower are accessible.[\[13\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[\[11\]](#)[\[12\]](#)
- Weighing: To prevent inhalation of dust, weigh the solid compound in a fume hood, preferably on a weigh paper or in a tared vial. Minimize the generation of dust.[\[14\]](#)
- Solution Preparation: Add solvents to the solid slowly to avoid splashing.

- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[11\]](#)[\[15\]](#) Decontaminate all equipment and the work surface.

Spill Management

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust creation, and place it in a sealed, labeled container for disposal.[\[14\]](#) Ventilate the area and wash the spill site after material pickup is complete.[\[15\]](#)
- Major Spills: Evacuate the area. Alert the appropriate safety personnel.

Diagram 1: Safe Handling Workflow



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Caption: A workflow for the safe handling of 2-(4-Bromophenyl)cyclopropan-1-amine HCl.

Storage and Stability

Proper storage is critical to maintain the integrity and purity of the compound.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. [\[11\]](#) Long-term storage at -20°C is recommended for optimal stability, especially once in solution.
- **Incompatibilities:** Keep away from strong oxidizing agents and strong bases. [\[16\]](#) The hydrochloride salt is acidic and will react with bases to form the free amine.
- **Stability:** The compound is expected to be stable under the recommended storage conditions. Solutions, however, may have limited stability and should ideally be prepared fresh for each experiment or stored at -20°C for short periods. A stability study for solutions is recommended if they are to be stored.

Protocol: Preparation of Stock Solutions

This protocol outlines a general procedure for preparing a stock solution. The choice of solvent should be guided by the specific requirements of the downstream application. Given the solubility of a similar compound, DMSO is a logical starting point for creating a high-concentration stock for biological assays. [\[10\]](#)

Materials

- 2-(4-Bromophenyl)cyclopropan-1-amine hydrochloride
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7%
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer and/or sonicator

Step-by-Step Protocol (Example: 10 mM Stock in DMSO)

- **Calculation:** Determine the mass of the compound needed. For 1 mL of a 10 mM solution:

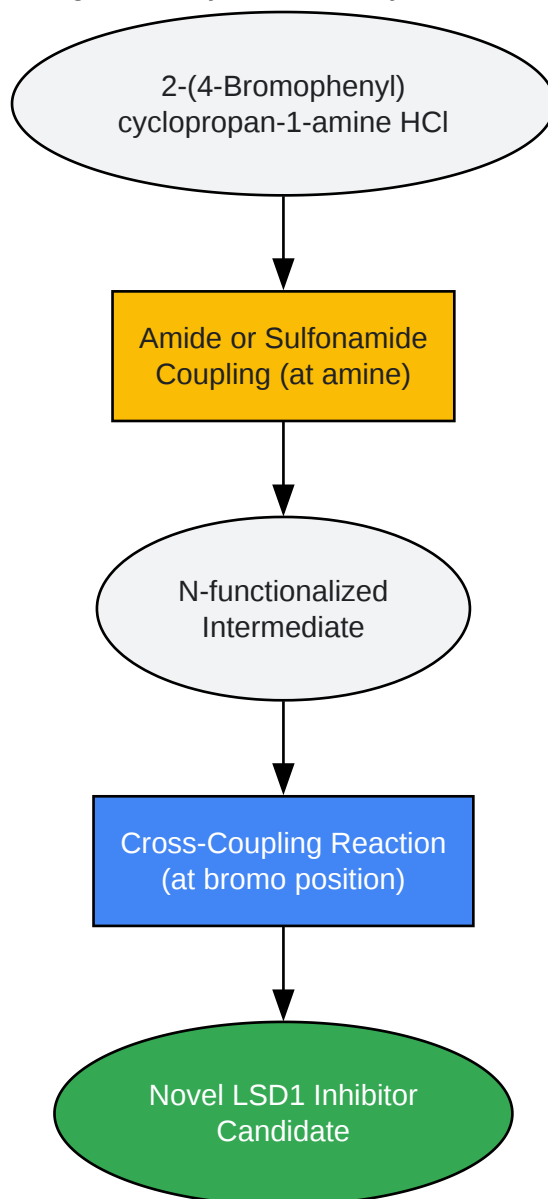
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 248.55 \text{ g/mol} \times 1000 \text{ mg/g} = 2.486 \text{ mg}$
- Weighing: In a chemical fume hood, accurately weigh approximately 2.5 mg of the compound into a tared, clean, and dry vial. Record the exact mass.
- Solvent Addition: Add the calculated volume of DMSO to the vial. For example, if 2.486 mg was weighed, add exactly 1.0 mL of DMSO.
- Dissolution: Cap the vial securely and vortex for 1-2 minutes.
- Self-Validation/Verification: Visually inspect the solution against a light source to ensure all solid has dissolved. If particulates remain, sonicate the vial in a water bath for 5-10 minutes. Allow the solution to return to room temperature before use.
- Storage: Use the solution immediately or aliquot into smaller volumes and store in tightly sealed vials at -20°C , protected from light. Before reuse, thaw completely and vortex gently.

Application Note: A Key Intermediate for LSD1 Inhibitor Synthesis

The 2-phenylcyclopropan-1-amine scaffold is the core structure of tranylcypromine, a well-known monoamine oxidase (MAO) inhibitor that has been repurposed as an inhibitor of Lysine-specific histone demethylase 1 (LSD1).^[3] LSD1 is a significant target in oncology, and its inhibition is a promising therapeutic strategy. 2-(4-Bromophenyl)cyclopropan-1-amine hydrochloride serves as a critical building block for creating novel analogues of these inhibitors.

Mechanistic Significance: The bromine atom on the phenyl ring provides a versatile synthetic handle for introducing further chemical diversity via cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). This allows for the systematic exploration of the chemical space around the core scaffold to optimize potency, selectivity, and pharmacokinetic properties of new LSD1 inhibitor candidates.^[3]

Diagram 2: Synthetic Utility Workflow



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Caption: Use of the title compound as a versatile intermediate in drug discovery.

Protocol: Quality Control via Reverse-Phase HPLC (RP-HPLC)

To ensure the purity of the starting material and to track its consumption in a reaction, a standardized analytical method is essential. This protocol provides a starting point for

developing a robust RP-HPLC method for purity assessment.

Principle of Self-Validation: This method should be validated in your laboratory to confirm its suitability. Key validation parameters include linearity, precision, and accuracy, ensuring that the analytical results are trustworthy.[\[17\]](#)[\[18\]](#)

Suggested HPLC Parameters

Table 2: RP-HPLC Method Parameters

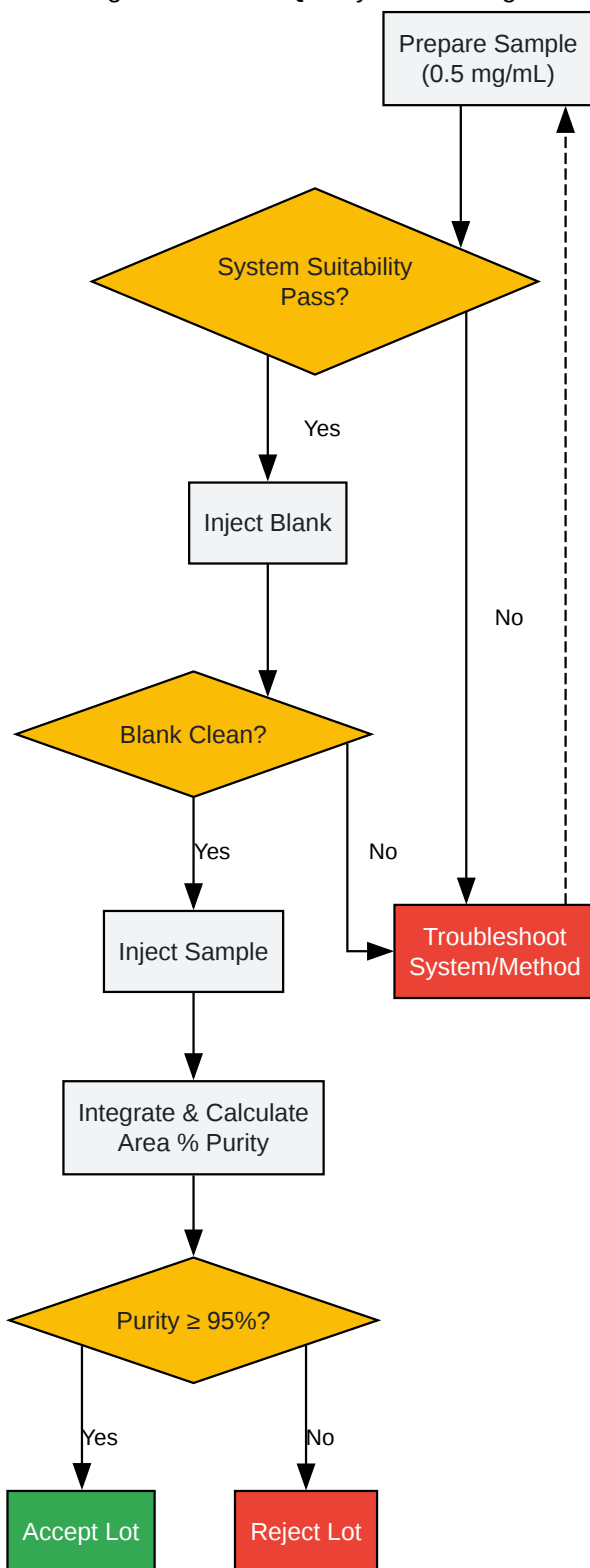
Parameter	Suggested Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	A standard, versatile column for compounds with aromatic rings. [17]
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	Acidic modifier to ensure sharp peaks for the amine.
Mobile Phase B	0.1% TFA in Acetonitrile	Common organic solvent for reverse-phase chromatography.
Gradient	10% to 90% B over 15 min, then hold at 90% B for 5 min	A broad gradient is a good starting point for method development.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column. [17]
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.
Detection	UV at 230 nm	The bromophenyl group should have strong absorbance in this region.
Injection Vol.	10 µL	

| Sample Prep. | 0.5 mg/mL in 50:50 Water:Acetonitrile | A common diluent for RP-HPLC. |

Quality Control Workflow

- **System Suitability:** Before sample analysis, inject a standard solution five times. The relative standard deviation (RSD) of the peak area and retention time should be <2.0%.
- **Blank Injection:** Inject the sample diluent to ensure no interfering peaks are present.
- **Sample Analysis:** Prepare the sample as described and inject it.
- **Purity Calculation:** Determine the purity by the area percent method, assuming all components have a similar response factor at the chosen wavelength.
 - $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$

Diagram 3: HPLC Quality Control Logic

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Caption: A self-validating workflow for assessing compound purity via RP-HPLC.

Waste Disposal

Dispose of waste, including unused material and contaminated items, in accordance with all applicable local, state, and federal regulations.^[11] Consult your institution's Environmental Health & Safety (EHS) office for specific guidance. Do not let the product enter drains.^[12]

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